Application Note: Spectrophotometric Determination of Chlorfenazole in Formulations

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Compound of Interest		
Compound Name:	Chlorfenazole	
Cat. No.:	B057593	Get Quote

Abstract

This application note presents a proposed ultraviolet (UV) spectrophotometric method for the quantitative determination of **Chlorfenazole** in formulations. Due to the absence of a standardized spectrophotometric assay for **Chlorfenazole** in publicly available literature, this protocol has been developed based on the physicochemical properties of **Chlorfenazole** and established analytical methodologies for structurally related benzimidazole compounds. The proposed method is simple, cost-effective, and rapid, making it suitable for routine quality control analysis of **Chlorfenazole** in agrochemical formulations. The method utilizes methanol as a solvent, with a proposed maximum absorbance wavelength (λmax) for quantification. This document provides a detailed experimental protocol, validation parameters, and data presentation to guide researchers, scientists, and professionals in drug and pesticide development.

Introduction

Chlorfenazole, chemically known as 2-(2-chlorophenyl)-1H-benzimidazole, is a compound used in agrochemical formulations.[1][2] Accurate quantification of the active ingredient in these formulations is crucial for ensuring product quality, efficacy, and safety. While chromatographic methods are commonly employed for pesticide analysis, UV-Visible spectrophotometry offers a simpler, more accessible, and faster alternative for routine analysis, provided the active ingredient possesses a suitable chromophore and the formulation matrix does not interfere with the measurement.[3][4][5] **Chlorfenazole**'s benzimidazole structure provides the necessary

chromophore for UV absorbance. This application note outlines a proposed spectrophotometric method for its determination.

Principle of the Method

The proposed method is based on the measurement of the absorbance of **Chlorfenazole** in a methanolic solution in the UV region. The Beer-Lambert law establishes a direct relationship between the absorbance and the concentration of the analyte in a solution. By preparing a series of standard solutions of known concentrations and measuring their absorbance, a calibration curve can be constructed. The concentration of **Chlorfenazole** in a sample formulation can then be determined by measuring its absorbance and interpolating the value from the calibration curve.

Experimental Protocols

Instrumentation

- A double-beam UV-Visible spectrophotometer with a spectral bandwidth of 1 nm or less.

- 1 cm matched quartz cuvettes.

- Analytical balance.

- Volumetric flasks and pipettes (Grade A).

- Sonicator.

Reagents and Materials

- **Chlorfenazole** reference standard (purity >99%).

- Methanol (HPLC or analytical grade).

- Sample of **Chlorfenazole** formulation (e.g., wettable powder, emulsifiable concentrate).

Preparation of Standard Stock Solution (100 µg/mL)

- Accurately weigh approximately 10 mg of **Chlorfenazole** reference standard.

- Transfer the weighed standard into a 100 mL volumetric flask.

- Add approximately 70 mL of methanol and sonicate for 10 minutes to dissolve the standard completely.

- Make up the volume to 100 mL with methanol and mix thoroughly.

Preparation of Working Standard Solutions and Calibration Curve

- Prepare a series of working standard solutions by diluting the standard stock solution with methanol to obtain concentrations in the expected linear range (e.g., 2, 4, 6, 8, 10, 12 µg/mL).

- Scan the spectrum of an intermediate concentration (e.g., 8 µg/mL) from 400 nm to 200 nm against a methanol blank to determine the wavelength of maximum absorbance (λmax).

- Measure the absorbance of each working standard solution at the determined λmax.

- Plot a calibration curve of absorbance versus concentration.

- Perform a linear regression analysis and determine the correlation coefficient (R^2) and the equation of the line (y = mx + c).

Preparation of Sample Solution

- For a solid formulation (e.g., Wettable Powder - WP):

  - Accurately weigh a quantity of the powdered formulation equivalent to 10 mg of **Chlorfenazole**.

  - Transfer it to a 100 mL volumetric flask.

  - Add about 70 mL of methanol and sonicate for 15 minutes to ensure complete extraction of the active ingredient.

  - Make up the volume to 100 mL with methanol and mix well.

- Filter the solution through a 0.45 μm syringe filter, discarding the first few mL of the filtrate.

  - Dilute the filtrate with methanol to obtain a final concentration within the calibration curve range.

- For a liquid formulation (e.g., Emulsifiable Concentrate - EC):

  - Accurately measure a volume of the formulation equivalent to 10 mg of **Chlorfenazole**.

  - Transfer it to a 100 mL volumetric flask.

  - Dissolve and make up the volume to 100 mL with methanol.

  - Mix thoroughly.

  - Dilute the solution with methanol to achieve a final concentration within the calibration curve range.

Quantification of **Chlorfenazole** in the Sample

- Measure the absorbance of the final sample solution at the determined λmax against a methanol blank.

- Calculate the concentration of **Chlorfenazole** in the sample solution using the equation from the linear regression of the calibration curve.

- Calculate the percentage content of **Chlorfenazole** in the original formulation using the following formula:

% Content = (C × D × V) / (W × 10)

Where:

  - C = Concentration of **Chlorfenazole** from the calibration curve (μg/mL)

  - D = Dilution factor

  - V = Initial volume of the sample preparation (mL)

- W = Weight of the formulation taken (mg)

Data Presentation

The following table summarizes the proposed and typical validation parameters for the spectrophotometric determination of **Chlorfenazole**. These values are based on common findings for similar analytical methods and should be experimentally verified.

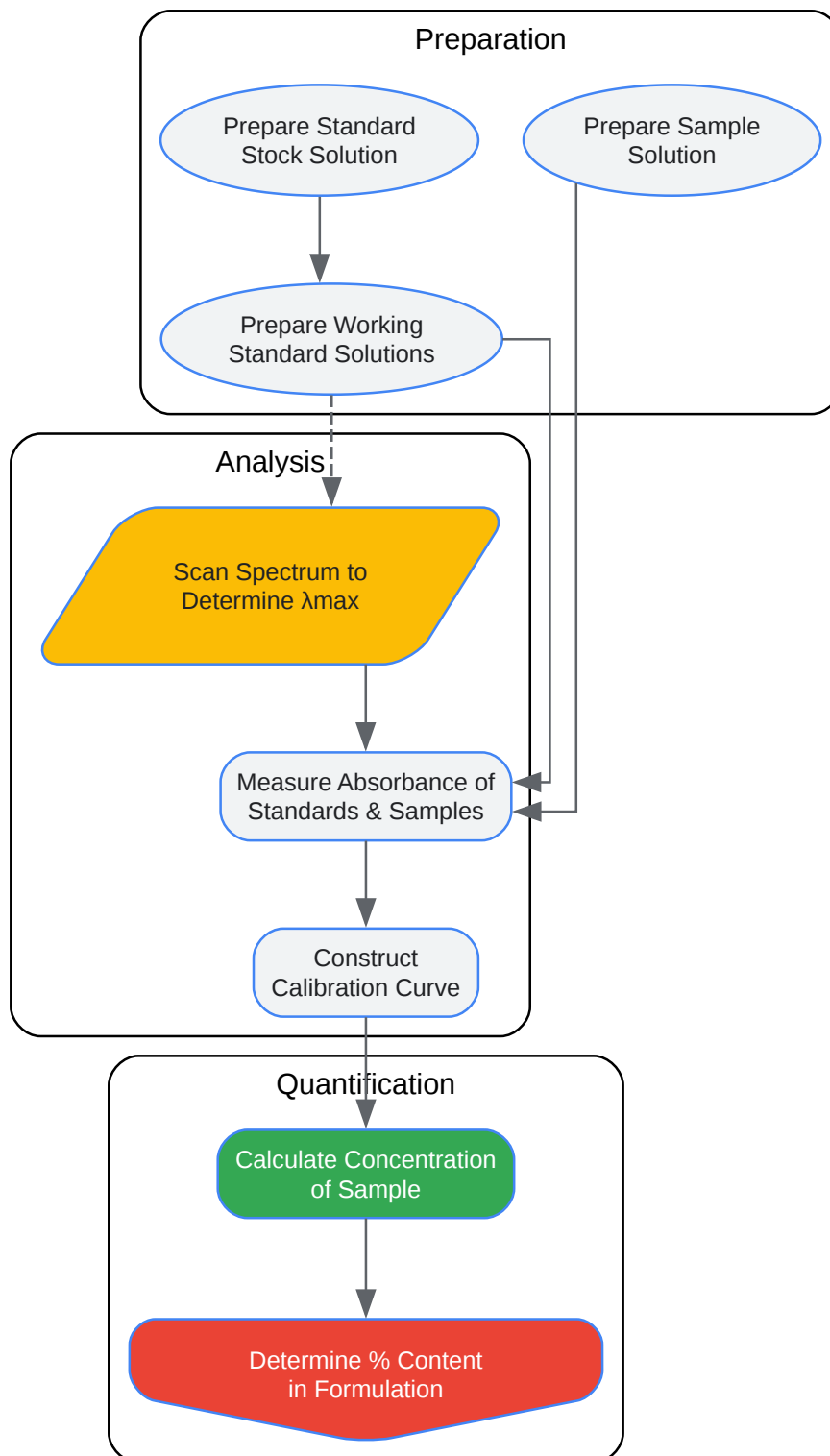| Parameter	Proposed/Typical Value
Solvent	Methanol
λmax (Wavelength of Maximum Absorbance)	To be determined (likely in the 270-310 nm range)
Linearity Range	2 - 12 µg/mL
Correlation Coefficient (R^2)	> 0.999
Limit of Detection (LOD)	~ 0.2 µg/mL
Limit of Quantification (LOQ)	~ 0.6 µg/mL
Accuracy (% Recovery)	98.0 - 102.0 %
Precision (% RSD)	< 2.0 %

Method Validation

To ensure the reliability of the results, the proposed analytical method should be validated according to the International Council for Harmonisation (ICH) guidelines. The validation should include the following parameters:

- Specificity: The ability of the method to measure the analyte of interest in the presence of formulation excipients. This can be assessed by comparing the spectra of the pure drug, the sample, and a placebo formulation.

- Linearity: The ability to elicit test results that are directly proportional to the concentration of the analyte. This is determined by the correlation coefficient of the calibration curve.

- Accuracy: The closeness of the test results to the true value. This is typically determined by recovery studies, where a known amount of pure drug is added to a placebo formulation and analyzed.

- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).

- Range: The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to have a suitable level of precision, accuracy, and linearity.

- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.

- Limit of Quantification (LOQ): The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.

- Robustness: The capacity of the method to remain unaffected by small, deliberate variations in method parameters, providing an indication of its reliability during normal usage.

Visualization of Experimental Workflow

Workflow for Spectrophotometric Determination of Chlorfenazole

Preparation

Prepare Standard Stock Solution

Prepare Sample Solution

Prepare Working Standard Solutions

Analysis

Scan Spectrum to Determine λmax

Measure Absorbance of Standards & Samples

Construct Calibration Curve

Quantification

Calculate Concentration of Sample

Determine % Content in Formulation

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